Application Note: Selective Synthesis of N-Ethyl-3-[(2-methoxyethyl)amino]propanamide

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Compound of Interest

Compound Name:	*N-Ethyl-3-[(2-methoxyethyl)amino]propanamide*
CAS No.:	*1040692-18-9*
Cat. No.:	*B1385104*

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Executive Summary & Strategic Rationale

The target molecule, **N-Ethyl-3-[(2-methoxyethyl)amino]propanamide**, is a secondary amine-functionalized acrylamide derivative. It is synthesized via the Aza-Michael addition of 2-methoxyethylamine to N-ethylacrylamide.

The Core Challenge: The reaction involves a primary amine (2-methoxyethylamine) and an electron-deficient alkene (N-ethylacrylamide). Primary amines possess two nucleophilic protons, leading to a competition between the desired mono-addition (secondary amine product) and the undesired bis-addition (tertiary amine byproduct).

The Solution: This protocol utilizes a kinetic control strategy driven by a high molar excess of the nucleophile (amine) and low-temperature conditions. This approach statistically favors the mono-adduct and suppresses the formation of the bis-adduct, ensuring high yield and simplified purification.

Reaction Design & Mechanism

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The synthesis relies on the nucleophilic attack of the nitrogen lone pair of 2-methoxyethylamine onto the

-carbon of N-ethylacrylamide.

Competing Pathways

- Path A (Desired): Primary amine attacks acrylamide

  Secondary amine (Mono-adduct).

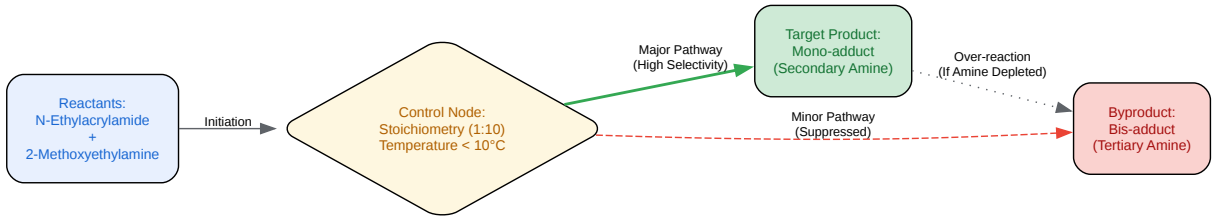
- Path B (Undesired): Secondary amine product attacks another acrylamide

  Tertiary amine (Bis-adduct).

Control Mechanism: By maintaining a high concentration of the primary amine relative to the acrylamide, the probability of an acrylamide molecule colliding with a primary amine (Path A) is significantly higher than colliding with the product (Path B).

Visualization: Reaction Logic & Selectivity

The following diagram illustrates the competing pathways and the control node (Stoichiometry) used to force the desired outcome.



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Caption: Logic flow of the Aza-Michael addition, highlighting the stoichiometric control required to favor the mono-adduct.

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Materials & Equipment

Reagents

Reagent	CAS Registry	MW (g/mol)	Role	Purity Req.[1] [2]
N-Ethylacrylamide	5883-17-0	99.13	Electrophile	>98% (Stabilized)
2-Methoxyethylamine	109-85-3	75.11	Nucleophile	>99% (Anhydrous)
Methanol (MeOH)	67-56-1	32.04	Solvent	HPLC Grade
MEHQ	150-76-5	124.14	Radical Inhibitor	Reagent Grade

Equipment

- Reaction Vessel: 250 mL Round Bottom Flask (RBF) with magnetic stir bar.
- Temperature Control: Ice-water bath (0°C).
- Addition: Pressure-equalizing addition funnel.
- Purification: Rotary evaporator, High-vacuum pump, Silica gel column (optional).

Detailed Experimental Protocol

Phase 1: Preparation & Setup

Safety Note: N-Ethylacrylamide is a neurotoxin. 2-Methoxyethylamine is corrosive and flammable. Perform all operations in a fume hood wearing nitrile gloves and safety goggles.

- Glassware Conditioning: Oven-dry the 250 mL RBF and cool under a stream of nitrogen to ensure anhydrous conditions (water can induce hydrolysis side reactions).
- Reagent Weighing:

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- Weigh 5.0 g (50.4 mmol) of N-Ethylacrylamide.
- Measure 37.8 g (504 mmol, 10 equiv) of 2-Methoxyethylamine.
- Note: The large excess of amine serves as both reactant and solvent/catalyst.

Phase 2: Synthesis (Aza-Michael Addition)

- Charging the Nucleophile: Add the 2-Methoxyethylamine (10 equiv) to the RBF. Add a small amount of radical inhibitor (MEHQ, ~10 mg) to prevent thermal polymerization of the acrylamide double bond during the exothermic addition.
- Cooling: Place the RBF in an ice-water bath and cool to 0–4 °C. Stir at 500 RPM.
- Controlled Addition:
  - Dissolve the N-Ethylacrylamide in a minimum amount of Methanol (approx. 10 mL) to facilitate transfer.
  - Add the acrylamide solution dropwise to the cold amine over 30 minutes.
  - Critical: Slow addition ensures the amine is always in vast excess locally, preventing bis-addition.
- Reaction:
  - Once addition is complete, allow the reaction to warm to room temperature (25 °C).
  - Stir for 12–16 hours.
  - Monitoring: Check reaction progress via TLC (Eluent: 10% MeOH in DCM). The acrylamide spot (

) should disappear.

Phase 3: Workup & Purification

- Solvent Removal:

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- Transfer the mixture to a rotary evaporator.
- Remove Methanol and the bulk of excess 2-Methoxyethylamine under reduced pressure (Water bath: 40 °C).
- Note: 2-Methoxyethylamine boils at 95 °C (atm). Use a vacuum pump (<10 mbar) to ensure complete removal.

- High-Vacuum Stripping:
  - Connect the flask to a high-vacuum manifold (<1 mbar) for 4 hours at room temperature to remove trace amine.
- Final Purification (Choose A or B):
  - Method A (Distillation): If the product is thermally stable (check TGA), perform Kugelrohr distillation under high vacuum.
  - Method B (Column Chromatography): If high purity is critical for biological applications, purify via silica gel chromatography.
    - Mobile Phase: Dichloromethane:Methanol (95:5 to 90:10) with 1% Triethylamine (to prevent tailing of the amine).

Characterization & Quality Control

Verify the structure using Proton NMR (

H NMR) and Mass Spectrometry.

Expected H NMR Data (CDCl , 400 MHz)

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Shift (ppm)	Multiplicity	Integral	Assignment
7.20	Broad s	1H	Amide -NH-
3.48	Triplet	2H	-CH -OMe
3.35	Singlet	3H	-OCH
3.28	Multiplet	2H	Ethyl -CH -
2.90	Triplet	2H	-position -CH -NH-
2.80	Triplet	2H	-NH-CH -CH -OMe
2.40	Triplet	2H	-position -CO-CH -
1.15	Triplet	3H	Ethyl -CH

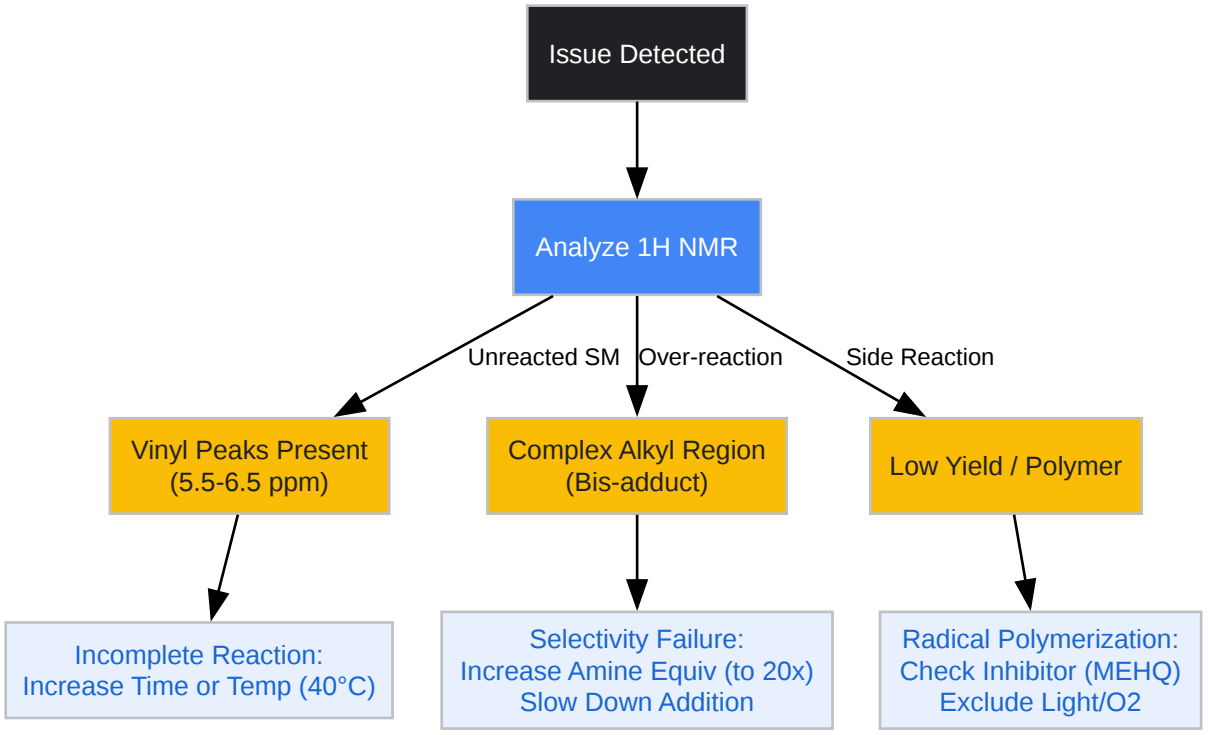
QC Criteria

- Purity: >95% by NMR integration.
- Absence of Bis-adduct: Check for lack of complex multiplets in the 2.5–3.0 ppm region distinct from the secondary amine pattern.
- Absence of Acrylamide: No vinylic protons at 5.5–6.5 ppm.

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Troubleshooting & Optimization

Use the following decision tree to resolve common synthesis issues.



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Caption: Diagnostic workflow for troubleshooting synthesis yield and purity issues.

References

- General Aza-Michael Methodology
  - Mather, B. D., Viswanathan, K., Miller, K. M., & Long, T. E. (2006). Michael addition reactions in macromolecular design for emerging technologies. Progress in Polymer Science.
- Selectivity in Primary Amine Additions
  - Wabnitz, T. C., & Spencer, J. B. (2003). A General, Clean, and Selective Synthesis of β-Amino Esters via Aza-Michael Addition of Primary Amines to Acrylic Esters. Organic Letters.

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- Poly(amidoamine)
  - Ferruti, P. (2013). Polyamidoamines: Past, Present, and Perspectives. Journal of Polymer Science Part A: Polymer Chemistry.
- Target Molecule Registry
  - CAS Number: 1040692-18-9 (**N-Ethyl-3-[(2-methoxyethyl)amino]propanamide**).[1]

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Sources

- 1. m.biomart.cn [m.biomart.cn]
- 2. Organic Syntheses Procedure [orgsyn.org]
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